

An In-Depth Technical Guide to CSPD Chemiluminescent Substrate

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Compound of Interest

Compound Name: *Cspd*

Cat. No.: *B120835*

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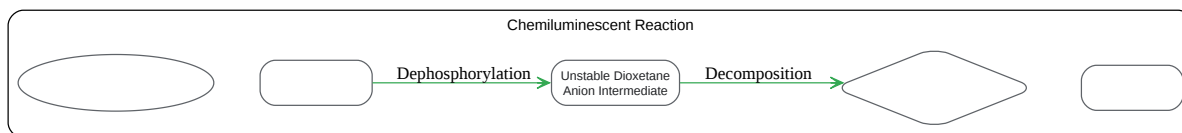
This guide provides a comprehensive overview of **CSPD** (Disodium 3-(4-methoxyspiro{1,2-dioxetane-3,2'-(5'-chloro)tricyclo[3.3.1.1^{3,7}]decan}-4-yl)phenyl phosphate), a widely used chemiluminescent substrate for the detection of alkaline phosphatase (AP) in a variety of immunoassays. Its high sensitivity and prolonged signal duration make it a valuable tool in Western blotting, ELISA, and other membrane-based and solution assays.

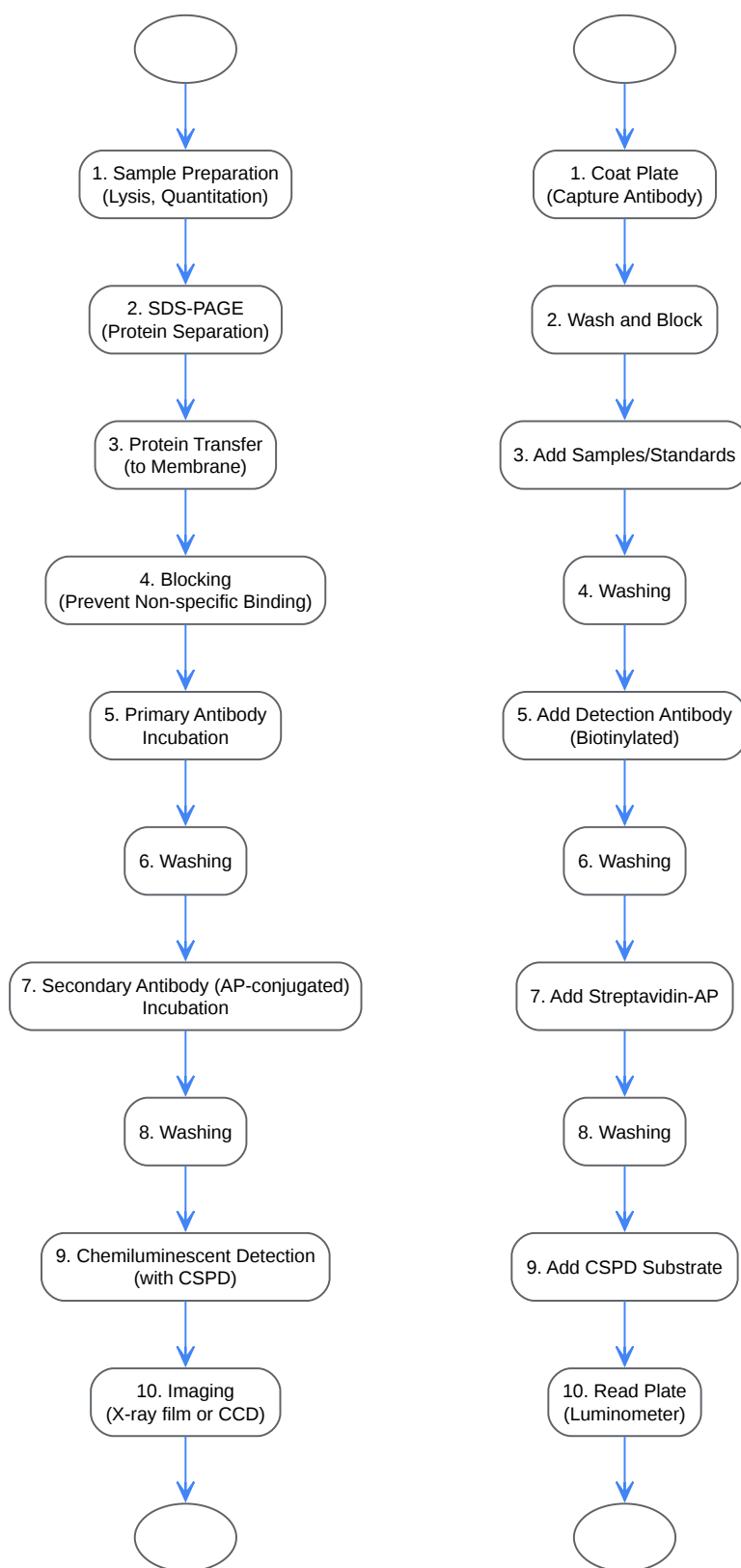
Core Principles and Mechanism of Action

CSPD is a 1,2-dioxetane-based substrate. The fundamental principle behind its function lies in an enzyme-triggered chemical reaction that produces light. Alkaline phosphatase enzymatically dephosphorylates the **CSPD** molecule. This dephosphorylation event renders the molecule unstable, causing it to decompose. The decomposition of the resulting dioxetane anion intermediate generates a prolonged "glow" of light with a maximum emission wavelength of approximately 477 nm. This sustained light emission allows for the convenient detection of the signal using various imaging systems, including X-ray film and CCD-based imagers.^[1]

To enhance the light output and sensitivity of the assay, **CSPD** is often used in conjunction with enhancers. These enhancers, such as Sapphire-II™ or Emerald-II™, can increase the quantum yield of the chemiluminescent reaction, leading to a stronger and more sustained signal.^{[1][2]} For instance, the use of CDP-Star® substrate, a close analog of **CSPD**, with Sapphire-II™ or Emerald-II™ enhancers can result in a nearly five-fold increase in signal intensity compared to **CSPD** with an enhancer.^[1]

Signaling Pathway Diagram





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References

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- 2. Phosphatase-Based Signal Amplification Techniques—Section 6.3 | Thermo Fisher Scientific - US [thermofisher.com]
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